

Measuring the Biological Activity of (1S)-Calcitriol: A Guide to Cell-Based Assays

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Compound of Interest

Compound Name: (1S)-Calcitriol

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Introduction

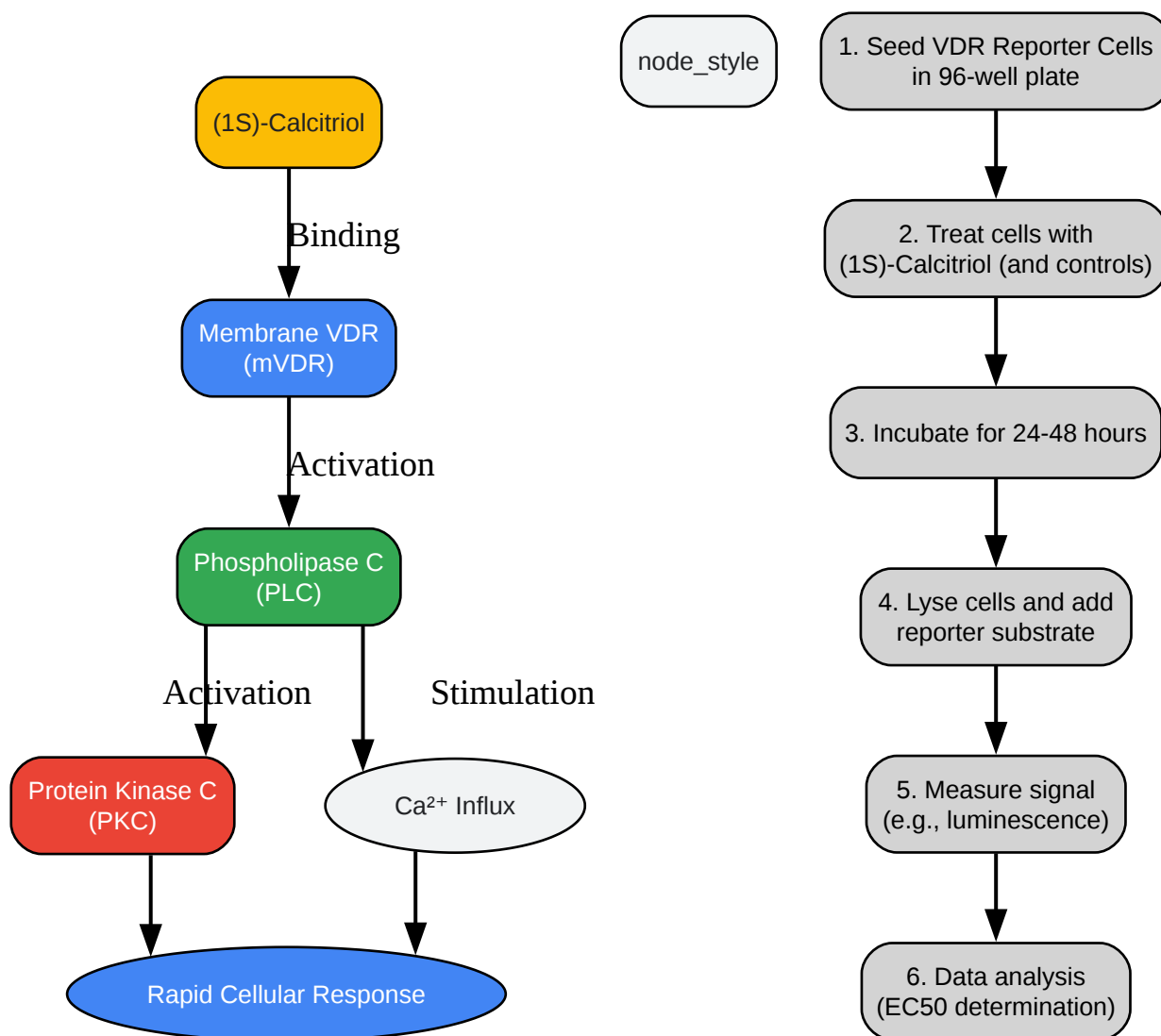
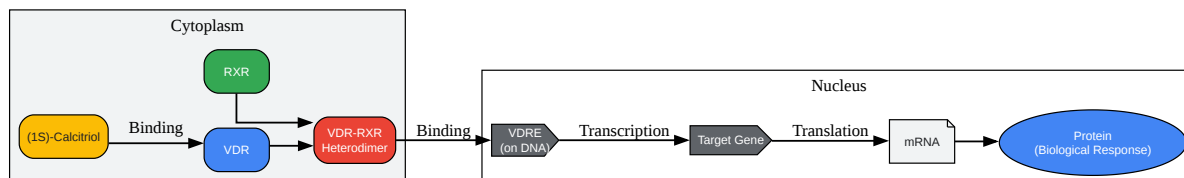
(1S)-Calcitriol is an isomer of calcitriol, the hormonally active form of vitamin D3. Calcitriol is a key regulator of calcium and phosphate homeostasis, and it also plays significant roles in cell proliferation, differentiation, and immune modulation. The biological effects of calcitriol are primarily mediated through its binding to the Vitamin D Receptor (VDR), a nuclear transcription factor. Upon binding, the VDR forms a heterodimer with the retinoid-X receptor (RXR), which then translocates to the nucleus and binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes, thereby modulating their transcription. This document provides detailed application notes and protocols for cell-based assays designed to measure the biological activity of **(1S)-Calcitriol**, intended for researchers, scientists, and professionals in drug development.

I. Signaling Pathways of (1S)-Calcitriol

The activity of **(1S)-Calcitriol**, like calcitriol, is mediated through two principal signaling pathways: a genomic and a non-genomic pathway.

A. Genomic Signaling Pathway

The classical genomic pathway involves the direct regulation of gene expression. This pathway is the foundation for many of the cell-based assays described below.



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